

Application Notes and Protocols for 2-Chloro-1,3-dinitrobenzene

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Compound of Interest

Compound Name: 2-Chloro-1,3-dinitrobenzene

Cat. No.: B1198899

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and disposal of **2-Chloro-1,3-dinitrobenzene** in a laboratory setting. Adherence to these guidelines is critical to ensure personnel safety and minimize environmental impact.

Chemical and Physical Properties

2-Chloro-1,3-dinitrobenzene is a yellow crystalline solid.^[1] It is important to be aware of its physical and chemical properties for safe handling and storage.

Property	Value	Citations
CAS Number	606-21-3	[1]
Molecular Formula	C ₆ H ₃ CIN ₂ O ₄	[2]
Molecular Weight	202.55 g/mol	[2]
Appearance	Yellow crystals	[1]
Melting Point	86-88 °C	[2]
Boiling Point	315 °C at 760 mmHg	[1]
Solubility	Soluble in ethanol, ether, and toluene. Practically insoluble in water.	[2]
Storage Temperature	Store at 4°C.	

Hazard Identification and Safety Precautions

2-Chloro-1,3-dinitrobenzene is classified as a hazardous substance with significant health risks.

GHS Hazard Statements:

- H301: Toxic if swallowed.[\[3\]](#)
- H311: Toxic in contact with skin.[\[3\]](#)
- H330: Fatal if inhaled.[\[3\]](#)
- H373: May cause damage to organs through prolonged or repeated exposure.[\[3\]](#)
- H410: Very toxic to aquatic life with long lasting effects.[\[3\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-Chloro-1,3-dinitrobenzene** to prevent exposure.

PPE Category	Specifications	Citations
Eye/Face Protection	Tightly fitting safety goggles or a face shield.	[3]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Inspect gloves for integrity before each use.	[3]
Body Protection	Laboratory coat, fully buttoned. A chemical-resistant apron is also recommended.	[3]
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is required if there is a risk of inhaling dust or vapors.	[3]

Experimental Protocols

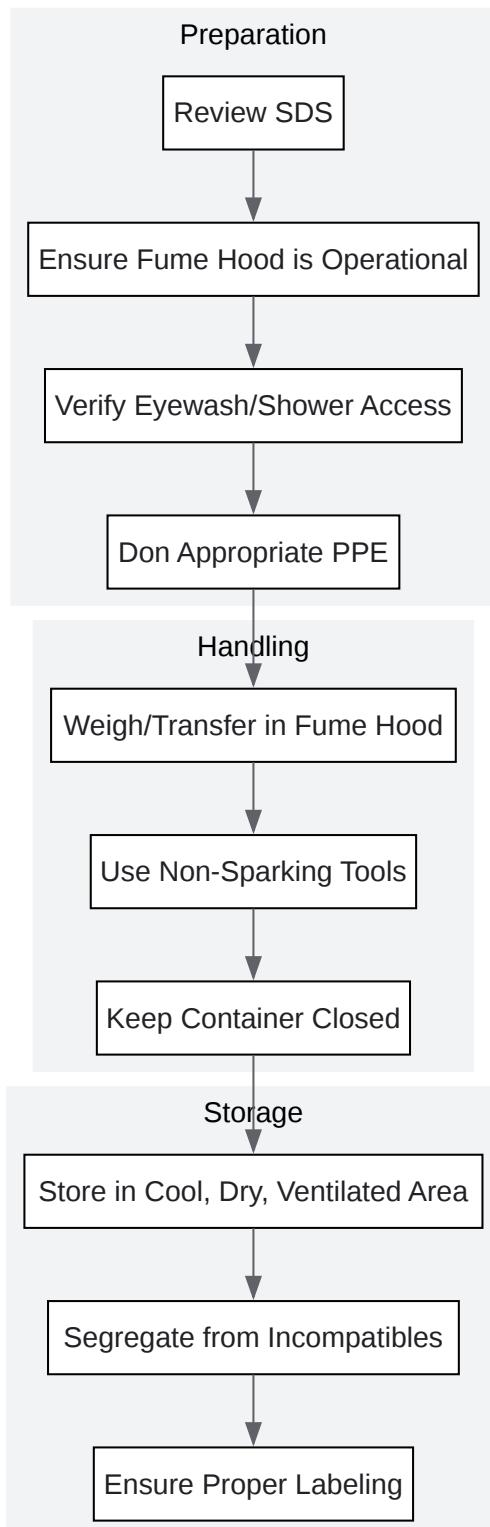
Safe Handling Protocol

Adherence to this protocol is mandatory to minimize the risk of exposure during the handling of **2-Chloro-1,3-dinitrobenzene**.

- Preparation and Engineering Controls:
 - Work in a well-ventilated area, preferably within a certified chemical fume hood.
 - Ensure that an eyewash station and a safety shower are readily accessible.
 - Before starting any work, review the Safety Data Sheet (SDS) for **2-Chloro-1,3-dinitrobenzene**.[\[1\]](#)
- Handling the Chemical:

- Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[3]
- Weigh and transfer the chemical in a fume hood to prevent the release of dust.
- Use non-sparking tools to prevent ignition.[3]
- Keep the container tightly closed when not in use.[3]
- Storage:
 - Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[1][3]
 - The storage container must be clearly labeled as "Toxic" and with the appropriate GHS pictograms.

Workflow for Safe Handling of 2-Chloro-1,3-dinitrobenzene

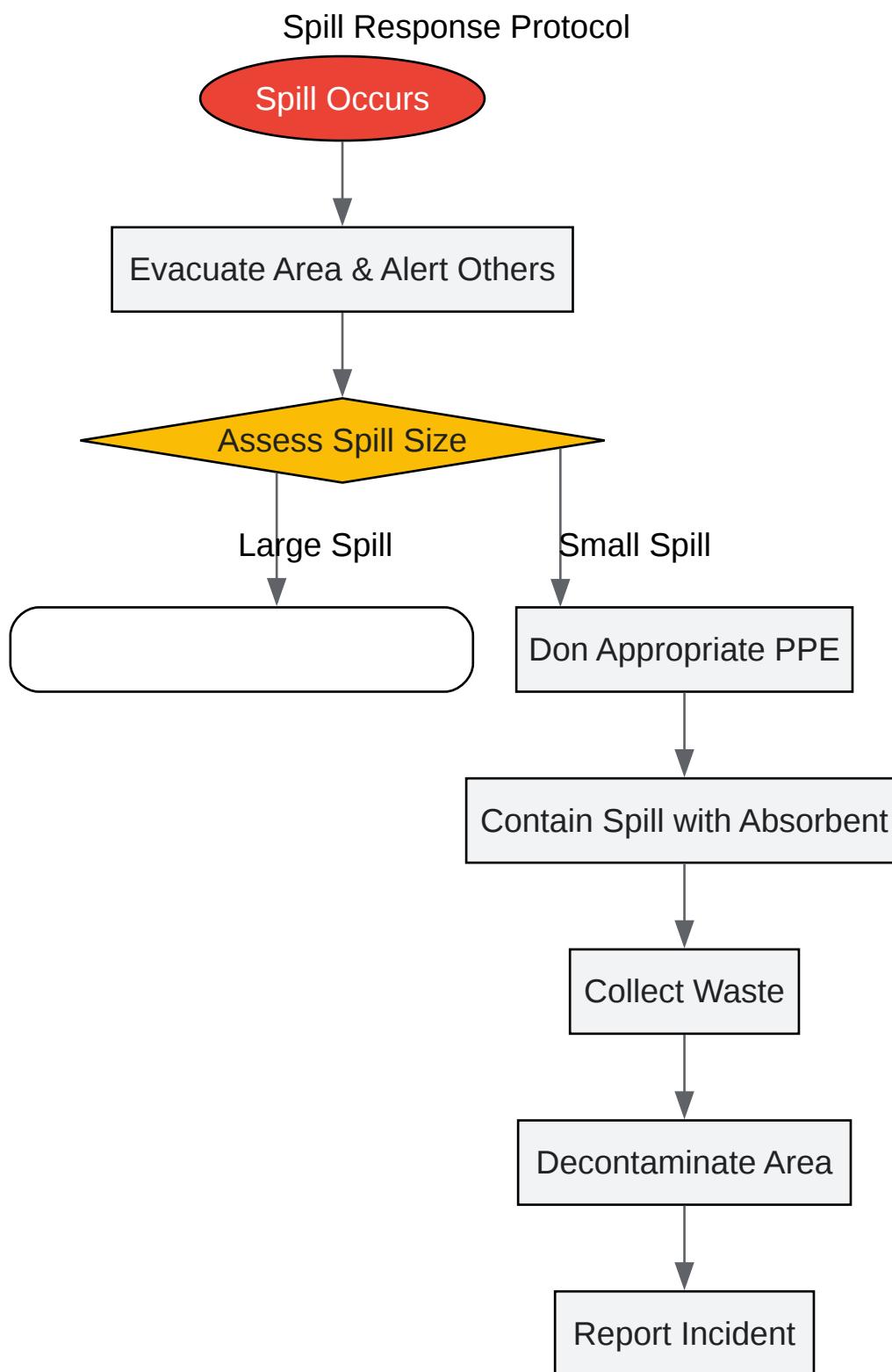
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Caption: Safe Handling Workflow

Spill Cleanup Protocol

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

- Immediate Response:
 - Evacuate all non-essential personnel from the spill area.
 - Alert others in the vicinity.
 - If the spill is large or you are unsure how to proceed, contact the institution's emergency response team.
- Spill Containment and Cleanup (for small, manageable spills):
 - Don the appropriate PPE, including respiratory protection.
 - Contain the spill using an inert absorbent material (e.g., vermiculite, sand, or commercial spill absorbents). Do not use combustible materials like paper towels.
 - Carefully sweep the absorbed material into a labeled, sealable container for hazardous waste.^[4] Avoid creating dust.
 - Decontaminate the spill area with a suitable solvent (e.g., ethanol), followed by soap and water. Collect all cleaning materials for disposal as hazardous waste.^[4]
- Reporting:
 - Report the spill to the laboratory supervisor and the designated safety officer.



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Caption: Spill Response Workflow

Disposal Protocol

Dispose of **2-Chloro-1,3-dinitrobenzene** and any contaminated materials as hazardous waste. Never dispose of this chemical down the drain or in the regular trash.[\[5\]](#)

Waste Collection

- Solid Waste:
 - Collect solid **2-Chloro-1,3-dinitrobenzene** waste and contaminated materials (e.g., absorbent pads, gloves) in a designated, leak-proof, and clearly labeled hazardous waste container.[\[5\]](#)
- Liquid Waste:
 - If dissolved in a solvent, collect the solution in a compatible, sealed, and labeled hazardous waste container.

Potential In-Lab Degradation Method (for consideration)

The following protocol is based on the reductive degradation of 1,3-dinitrobenzene by alkaline ascorbic acid and may be adaptable for **2-Chloro-1,3-dinitrobenzene**.[\[6\]](#) This procedure should be performed in a fume hood with appropriate PPE.

Materials:

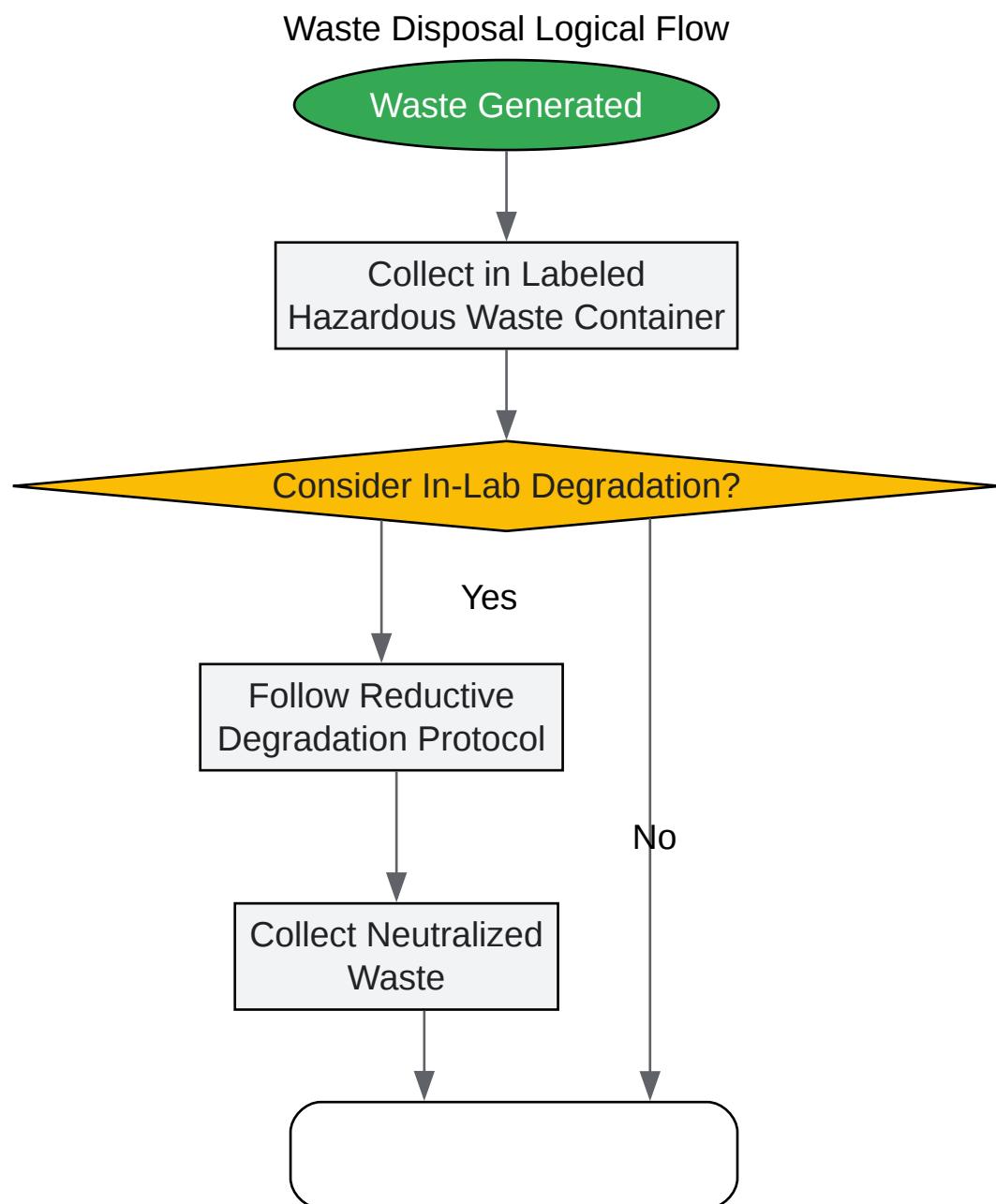
- Sodium hydroxide (NaOH)
- Ascorbic acid (Vitamin C)
- Stir plate and stir bar
- Beaker or flask

Procedure:

- For each gram of **2-Chloro-1,3-dinitrobenzene** waste, prepare a solution of approximately 100 mL of water.

- Slowly add sodium hydroxide to the solution to raise the pH significantly (e.g., to achieve a concentration of 0.5-1 M NaOH).
- Add a molar excess of ascorbic acid (e.g., 2-5 times the molar amount of the dinitrobenzene compound).
- Stir the mixture at room temperature. The degradation is reported to be rapid for 1,3-dinitrobenzene, with near-complete removal within 30 minutes.[\[6\]](#)
- After the reaction is complete, neutralize the solution with a suitable acid (e.g., hydrochloric acid) to a pH between 6 and 8.
- Dispose of the neutralized solution as hazardous waste according to institutional guidelines.

Note: This is a potential degradation method and should be validated on a small scale before being implemented for larger quantities of waste. The degradation products should be considered hazardous and disposed of accordingly.



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Caption: Waste Disposal Logic

Emergency Procedures

First Aid Measures

Immediate action is crucial in case of exposure.

Exposure Route	First Aid Procedure	Citations
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.	[3]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.	[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.	[1]

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Specific Hazards: Thermal decomposition can produce toxic gases, including nitrogen oxides and hydrogen chloride.[7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3]

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